

Octacontane: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: Octacontane

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This guide provides an in-depth exploration of **octacontane**, a saturated, ultra-long-chain hydrocarbon. Designed for researchers, scientists, and drug development professionals, this document delves into the core physicochemical properties, synthesis methodologies, and advanced applications of this unique alkane. By synthesizing established data with field-proven insights, this guide aims to be an authoritative resource for leveraging **octacontane** in innovative research and development endeavors.

Executive Summary: Unveiling the Potential of an Ultra-Long-Chain Alkane

Octacontane, a linear alkane with eighty carbon atoms, represents a fascinating subject of study at the intersection of materials science and organic chemistry. Its substantial chain length imparts distinct properties that make it a valuable model compound and a functional material in its own right. This guide will illuminate the fundamental characteristics of **octacontane**, from its molecular formula and molar mass to its thermal behavior and crystalline structure. Furthermore, it will explore its current and potential applications, offering a scientifically grounded perspective for its utilization in specialized fields.

Core Molecular and Physical Properties

At the heart of **octacontane**'s unique characteristics are its fundamental molecular and physical properties. A thorough understanding of these parameters is crucial for its application in any scientific or industrial context.

Molecular Identity

- Molecular Formula: $C_{80}H_{162}$ [1][2]
- Molar Mass: Approximately 1124.1 g/mol [1][3]
- IUPAC Name: **Octacontane** [1]
- CAS Number: 7667-88-1 [2]

Octacontane is a classic example of a saturated hydrocarbon, consisting solely of carbon and hydrogen atoms linked by single bonds. [4] Its structure is a long, unbranched chain, which is foundational to its physical state and intermolecular interactions.

Physicochemical Data

The physicochemical properties of **octacontane** are summarized in the table below. It is important to note that experimental data for such a long-chain alkane can be scarce, and some values are extrapolated or based on trends observed in homologous series.

Property	Value	Source(s)
Appearance	Solid, waxy substance	[5]
Boiling Point	680.107 °C at 760 mmHg	[2]
Density	0.833 g/cm ³	[2]
Solubility	Insoluble in water; soluble in organic solvents	[5]
Vapor Pressure	0 mmHg at 25°C	[2]

The high boiling point and solid state at room temperature are direct consequences of the strong van der Waals forces between the long hydrocarbon chains.

Synthesis of Octacontane: Methodologies and Considerations

The synthesis of high-purity, ultra-long-chain alkanes like **octacontane** presents significant challenges due to the potential for side reactions and the difficulty in purification. However, established organic synthesis routes can be adapted for this purpose.

Common Synthetic Pathways

While a specific, detailed protocol for the industrial-scale synthesis of **octacontane** is not readily available in public literature, the synthesis of long-chain alkanes generally relies on a few key strategies:

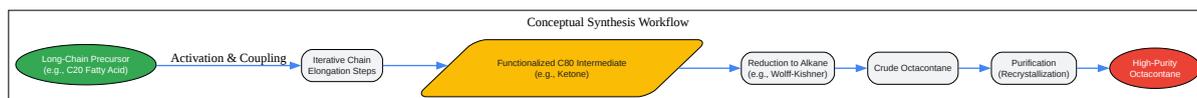
- **Catalytic Hydrogenation of Alkenes:** This is a common method where a long-chain alkene with the corresponding carbon skeleton is reduced to the alkane using a catalyst such as palladium on carbon (Pd/C) under a hydrogen atmosphere. The challenge lies in the synthesis of the C₈₀ alkene precursor.
- **Coupling Reactions:** Methods like the Wurtz reaction or adaptations of modern cross-coupling reactions can be employed to join shorter alkyl chains. However, achieving high yields for such long chains can be difficult.

A Generalized Laboratory-Scale Synthesis Protocol

Below is a conceptual step-by-step methodology for the synthesis of a long-chain alkane, which could be adapted for **octacontane**, likely starting from a long-chain fatty acid or alcohol.

- **Chain Elongation:** Starting with a commercially available long-chain precursor (e.g., a C₂₀ fatty acid), iterative chain elongation steps can be performed. This could involve conversion to an alkyl halide, followed by a coupling reaction with a suitable organometallic reagent.
- **Reduction to the Alkane:** The resulting long-chain functionalized molecule (e.g., a ketone or ester) is then fully reduced to the corresponding alkane. A Wolff-Kishner or Clemmensen reduction are classic methods for such transformations.
- **Purification:** Due to the high molecular weight and low volatility of **octacontane**, purification is typically achieved through recrystallization from a suitable non-polar solvent, such as hexane. The purity of the final product is critical and should be verified using appropriate analytical techniques.

The following diagram illustrates a simplified, conceptual workflow for the synthesis of a long-chain alkane.



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Caption: A conceptual workflow for the synthesis of **octacontane**.

Characterization Techniques for an Ultra-Long-Chain Alkane

The characterization of **octacontane** requires specialized analytical techniques due to its high molecular weight and low volatility.

Chromatographic and Spectroscopic Methods

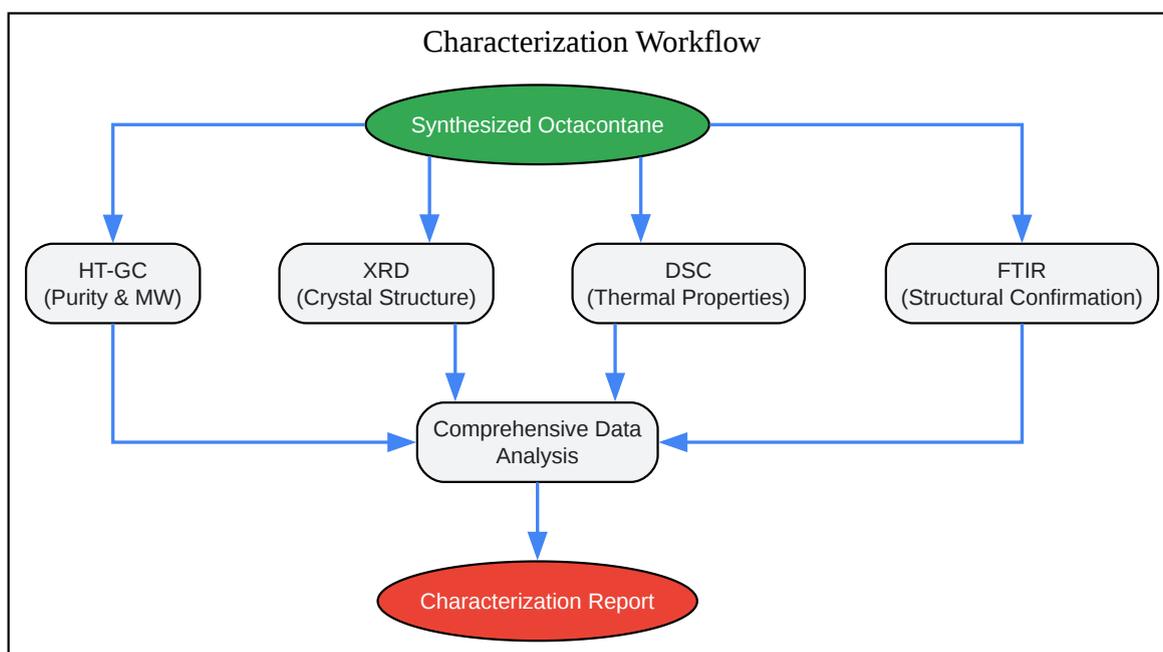
A multi-technique approach is often necessary for unambiguous characterization.

Technique	Information Obtained	Key Considerations
High-Temperature Gas Chromatography (HT-GC)	Purity and molecular weight distribution	Requires specialized columns and high-temperature injection systems.[5][6]
X-ray Diffraction (XRD)	Crystalline structure and lamellar spacing	Essential for studying solid-state properties.[3]
Differential Scanning Calorimetry (DSC)	Melting point and enthalpy of fusion	Crucial for applications as a phase change material.[3]
Fourier-Transform Infrared Spectroscopy (FTIR)	Presence of C-H bonds and absence of functional groups	Confirms the alkane structure and purity.[3]

Experimental Protocol: Purity Assessment by HT-GC

- **Instrument:** A gas chromatograph equipped with a high-temperature column (e.g., a fused silica column coated with a stable stationary phase) and a flame ionization detector (FID).
- **Sample Preparation:** Dissolve a small, accurately weighed amount of the synthesized **octacontane** in a high-boiling point, non-polar solvent (e.g., carbon disulfide or 1,2,4-trichlorobenzene).
- **Injection:** Use a high-temperature, programmable temperature vaporization (PTV) injector to ensure complete volatilization of the sample without discrimination.
- **Temperature Program:** The oven temperature program should start at a moderate temperature and ramp up to a high final temperature (e.g., >400°C) to ensure the elution of the high-molecular-weight analyte.
- **Data Analysis:** The resulting chromatogram will show a peak corresponding to **octacontane**. The peak area can be used to determine the purity relative to any detected impurities.

The following diagram illustrates the workflow for the characterization of **octacontane**.



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Caption: A multi-technique workflow for the characterization of **octacontane**.

Applications in Research and Industry

The unique properties of **octacontane** make it a valuable material in several specialized areas.

Model System for Polymer Crystallization

Due to its long, linear chain structure, **octacontane** serves as an excellent model compound for studying the crystallization behavior of polyethylene.[3] Its well-defined molecular weight allows for more precise investigations of nucleation, crystal growth, and chain folding mechanisms compared to polydisperse polymer samples.

Phase Change Materials (PCMs) for Thermal Energy Storage

Long-chain alkanes are promising candidates for phase change materials due to their high latent heat of fusion. While much of the research has focused on shorter alkanes like octadecane, the principles extend to longer chains for higher temperature applications.

Octacontane's high melting point could make it suitable for thermal energy storage in applications requiring stable thermal regulation at elevated temperatures.

Niche Applications

- **Cosmetics and Skincare:** Long-chain alkanes can be used in cosmetic formulations for their emollient and moisturizing properties, forming a protective barrier on the skin.
- **Lubricants:** At high temperatures, long-chain alkanes can serve as lubricants in specialized industrial applications.

Potential in Drug Development: A Forward-Looking Perspective

While direct applications of **octacontane** in drug delivery are not yet established, the properties of long-chain alkanes offer intriguing possibilities that warrant further investigation.

Excipients in Formulations

The inert and hydrophobic nature of **octacontane** could make it a candidate as an excipient in solid dosage forms, particularly for controlling the release of lipophilic drugs. Its waxy nature could be utilized in matrix-based sustained-release tablets.

Component of Lipid-Based Drug Delivery Systems

Although not a lipid in the traditional sense, the long alkyl chain of **octacontane** shares similarities with the hydrophobic tails of lipids. This suggests its potential use as a component in solid lipid nanoparticles (SLNs) or nanostructured lipid carriers (NLCs). These systems are designed to improve the oral bioavailability of poorly water-soluble drugs. The high melting point of **octacontane** could contribute to the stability of these nanoparticles. Further research would be needed to determine its biocompatibility and degradation profile for such applications. Semifluorinated alkanes are already being explored as drug carriers, indicating the potential for other long-chain alkanes.[7]

Conclusion: A Molecule of Significant Potential

Octacontane, with its impressive eighty-carbon chain, stands as a testament to the diverse properties of alkanes. While its primary applications currently lie in materials science, its potential as a specialized excipient or a component in advanced drug delivery systems should not be overlooked. The continued exploration of this and other ultra-long-chain alkanes will undoubtedly open new avenues for innovation in both research and industrial applications.

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